

Application Notes: CREBBP-IN-1 Cellular Assay Protocol

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Compound of Interest

Compound Name: CREBBP-IN-1

Cat. No.: B13915998

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Introduction

CREB-binding protein (CREBBP or CBP) and its close homolog EP300 are crucial transcriptional co-activators that play a pivotal role in regulating gene expression.[1][2][3][4] They function as histone acetyltransferases (HATs), modifying histones and other proteins to alter chromatin structure and facilitate transcription.[5][6] The bromodomain of CREBBP recognizes acetylated lysine residues on histones, tethering the protein to chromatin and enabling its co-activator function.[5] Dysregulation of CREBBP/EP300 activity is implicated in various diseases, including cancer, making their bromodomains attractive therapeutic targets.[1][4][7]

CREBBP/EP300 are involved in numerous cellular processes such as cell proliferation, differentiation, and DNA repair.[1] They are known to be co-activators for key transcription factors, including MYC and GATA1, which are often dysregulated in hematological malignancies and other cancers.[8][9] Inhibition of the CREBBP/EP300 bromodomains can disrupt the transcription of these oncogenes, leading to cell cycle arrest and reduced proliferation in cancer cells.[8][9]

This document provides a detailed protocol for cellular assays to characterize the activity of **CREBBP-IN-1**, a putative inhibitor of the CREBBP bromodomain. The protocols outlined below describe methods to assess the inhibitor's effect on cell viability, its direct engagement with the CREBBP target in a cellular context, and its impact on downstream signaling pathways.

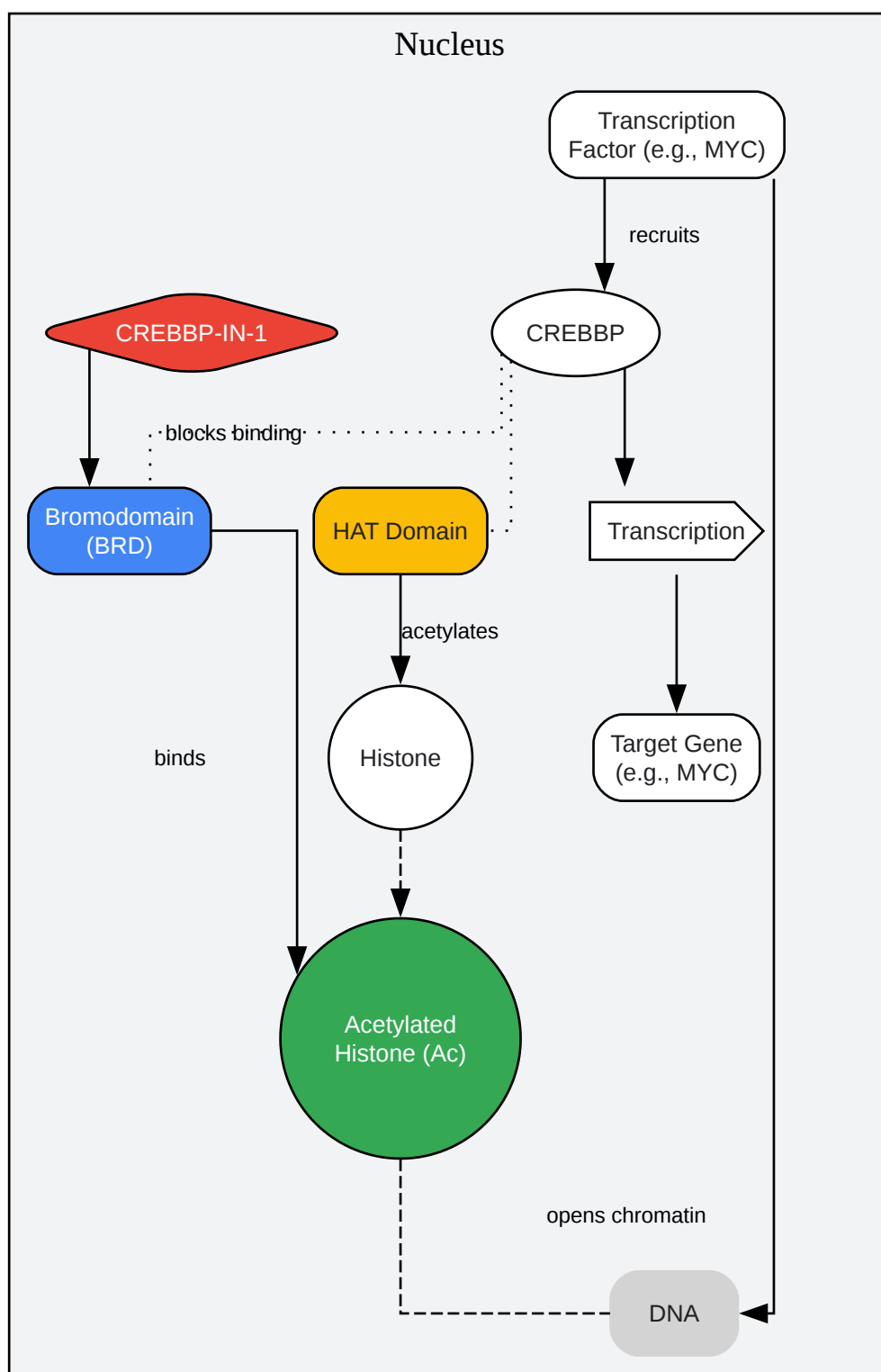
Data Presentation

Table 1: Potency of various CREBBP/EP300 Inhibitors in Cellular Assays

Compound	Assay Type	Cell Line	IC50	Reference
CBP30	Growth Inhibition	K562	0.923 μ M	[8]
C646 (HAT inhibitor)	Growth Inhibition	K562	8 μ M	[8]
CPI-637	Proliferation	LNCaP	0.65 μ M	[10]
FT-6876	Target Gene Expression	-	0.005 μ M	[10]
Y08197	Proliferation	Prostate Cancer Cell Lines	100.67 nM	[10]
GNE-781	MYC Expression	-	-	[10]
A-485 (HAT inhibitor)	p300 HAT activity	-	0.06 μ M	[11]

Signaling Pathway

The following diagram illustrates the role of CREBBP in transcriptional activation and the mechanism of its inhibition. CREBBP is recruited to chromatin by transcription factors (TFs). Its histone acetyltransferase (HAT) activity leads to histone acetylation (Ac), which opens up the chromatin structure. The bromodomain (BRD) of CREBBP binds to these acetylated histones, stabilizing the complex and promoting the transcription of target genes like MYC. CREBBP inhibitors, such as **CREBBP-IN-1**, are designed to bind to the bromodomain, preventing its interaction with acetylated histones and thereby inhibiting transcription.

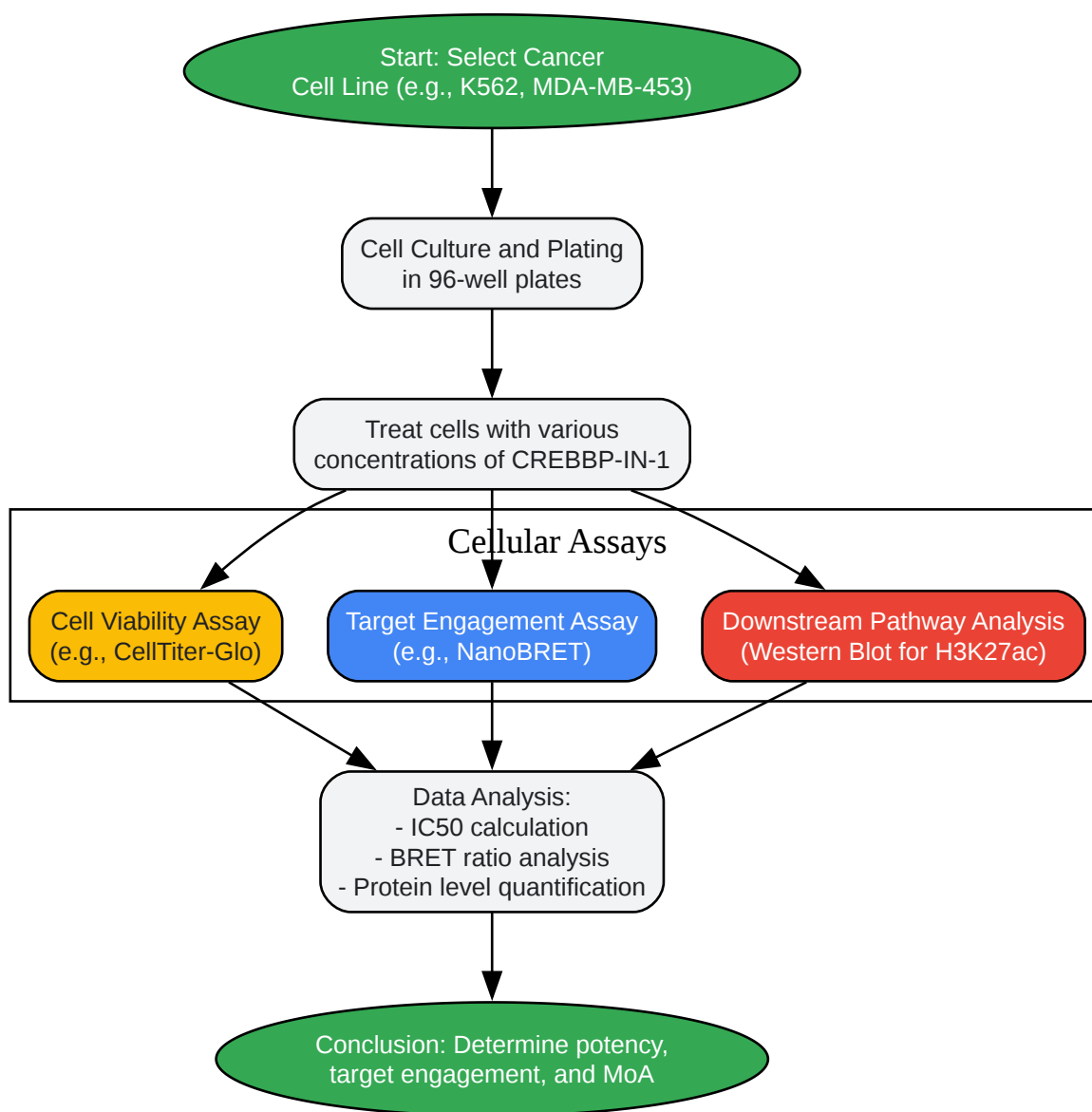


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CREBBP Signaling and Inhibition

Experimental Workflow

The general workflow for evaluating a CREBBP inhibitor involves primary assays to determine its effect on cell proliferation, followed by secondary assays to confirm target engagement and elucidate the mechanism of action.



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Experimental Workflow Diagram

Experimental Protocols

Cell Viability Assay (Using CellTiter-Glo®)

This assay determines the number of viable cells in culture by quantifying ATP, which indicates the presence of metabolically active cells.^{[2][5][8]}

Materials:

- Cancer cell line of interest (e.g., K562, MDA-MB-453)
- Complete culture medium
- **CREBBP-IN-1**
- Opaque-walled 96-well plates
- CellTiter-Glo® Luminescent Cell Viability Assay kit (Promega)
- Luminometer

Protocol:

- Cell Plating:
 - Trypsinize and count cells.
 - Seed cells in an opaque-walled 96-well plate at a predetermined optimal density (e.g., 5,000-10,000 cells/well) in 100 µL of complete culture medium.
 - Incubate the plate overnight at 37°C in a humidified 5% CO₂ incubator.
- Compound Treatment:
 - Prepare a serial dilution of **CREBBP-IN-1** in complete culture medium.
 - Add the desired concentrations of the inhibitor to the wells. Include a vehicle control (e.g., DMSO).
 - Incubate for a specified period (e.g., 72 hours).

- Assay Procedure:
 - Equilibrate the plate to room temperature for approximately 30 minutes.[\[5\]](#)
 - Add 100 μ L of CellTiter-Glo® Reagent to each well.[\[5\]](#)
 - Mix the contents for 2 minutes on an orbital shaker to induce cell lysis.[\[5\]](#)
 - Incubate the plate at room temperature for 10 minutes to stabilize the luminescent signal.
[\[5\]](#)
 - Measure luminescence using a luminometer.
- Data Analysis:
 - Subtract the background luminescence from control wells containing medium only.
 - Normalize the data to the vehicle-treated cells.
 - Plot the normalized data against the logarithm of the inhibitor concentration and fit a dose-response curve to determine the IC₅₀ value.

Cellular Target Engagement Assay (NanoBRET™)

This assay measures the direct interaction of **CREBBP-IN-1** with the CREBBP bromodomain within living cells using bioluminescence resonance energy transfer (BRET).[\[12\]](#)[\[13\]](#)[\[14\]](#)

Materials:

- HEK293 cells
- Opti-MEM® I Reduced Serum Medium
- Transfection reagent
- Expression vectors for CREBBP-NanoLuc® fusion protein and HaloTag®-Histone H3.3 fusion protein
- NanoBRET™ Nano-Glo® Substrate

- HaloTag® NanoBRET™ 618 Ligand
- White, opaque 96-well plates
- BRET-capable plate reader

Protocol:

- Cell Transfection:
 - Co-transfect HEK293 cells with the CREBBP-NanoLuc® and HaloTag®-Histone H3.3 expression vectors.
 - Plate the transfected cells in white, opaque 96-well plates.
 - Incubate for 24 hours.
- Compound Treatment:
 - Treat the cells with the HaloTag® NanoBRET™ 618 Ligand.
 - Add serial dilutions of **CREBBP-IN-1** to the wells.
 - Incubate for the desired time (e.g., 2-22 hours).[\[1\]](#)
- BRET Measurement:
 - Add the NanoBRET™ Nano-Glo® Substrate to all wells.
 - Read the plate within 10 minutes on a BRET-capable plate reader, measuring both donor (460 nm) and acceptor (618 nm) emission.
- Data Analysis:
 - Calculate the NanoBRET™ ratio by dividing the acceptor signal by the donor signal.
 - Plot the BRET ratio against the inhibitor concentration to determine the IC50 of target engagement.

Downstream Pathway Analysis (Western Blot for H3K27 Acetylation)

This protocol is used to assess the effect of **CREBBP-IN-1** on the acetylation of histone H3 at lysine 27 (H3K27ac), a key downstream marker of CREBBP/EP300 HAT activity.

Materials:

- Cancer cell line of interest
- **CREBBP-IN-1**
- RIPA lysis buffer with protease and phosphatase inhibitors
- BCA protein assay kit
- SDS-PAGE gels and running buffer
- Transfer buffer and nitrocellulose or PVDF membranes
- Blocking buffer (e.g., 5% BSA or non-fat milk in TBST)
- Primary antibodies: anti-H3K27ac, anti-total Histone H3
- HRP-conjugated secondary antibody
- Chemiluminescent substrate
- Imaging system

Protocol:

- Cell Treatment and Lysis:
 - Plate cells and treat with **CREBBP-IN-1** at various concentrations for a specified time (e.g., 24 hours).
 - Wash cells with ice-cold PBS and lyse with RIPA buffer.[6]

- Quantify protein concentration using a BCA assay.
- SDS-PAGE and Western Blotting:
 - Prepare protein lysates with Laemmli sample buffer and boil for 5-10 minutes.
 - Separate proteins on an SDS-PAGE gel and transfer to a membrane.[15]
 - Block the membrane for 1 hour at room temperature.[15]
 - Incubate the membrane with primary antibodies (anti-H3K27ac and anti-total H3 as a loading control) overnight at 4°C.[15]
 - Wash the membrane and incubate with HRP-conjugated secondary antibody for 1 hour at room temperature.
 - Wash the membrane again and apply the chemiluminescent substrate.
- Detection and Analysis:
 - Capture the signal using an imaging system.
 - Quantify the band intensities and normalize the H3K27ac signal to the total H3 signal.
 - Compare the normalized values across different treatment conditions.

Conclusion

The protocols described in this application note provide a comprehensive framework for the cellular characterization of **CREBBP-IN-1**. By employing assays for cell viability, target engagement, and downstream pathway modulation, researchers can effectively determine the potency, selectivity, and mechanism of action of this novel CREBBP inhibitor. These methods are essential for advancing our understanding of CREBBP/EP300 biology and for the development of new therapeutic agents targeting this important class of epigenetic regulators.

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References

- [1. reactionbiology.com \[reactionbiology.com\]](#)
- [2. CellTiter-Glo® Luminescent Cell Viability Assay \[promega.com\]](#)
- [3. revvity.com \[revvity.com\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. ch.promega.com \[ch.promega.com\]](#)
- [6. origene.com \[origene.com\]](#)
- [7. bpsbioscience.com \[bpsbioscience.com\]](#)
- [8. CellTiter-Glo® Luminescent Cell Viability Assay Protocol \[promega.kr\]](#)
- [9. promega.com \[promega.com\]](#)
- [10. CREB binding protein \(CREBBP\): Structure-based perspectives for the development of clinical inhibitors - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [11. selleckchem.com \[selleckchem.com\]](#)
- [12. Regulatory T Cell Modulation by CBP/EP300 Bromodomain Inhibition - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [13. NanoBRET™ Protein:Protein Interaction System Protocol \[promega.com\]](#)
- [14. pubs.acs.org \[pubs.acs.org\]](#)
- [15. docs.abcam.com \[docs.abcam.com\]](#)
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